

analytical methods for 4-(4-Bromophenyl)pyrimidin-2-ol quantification

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)pyrimidin-2-ol

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An Application Note and Protocol for the Quantification of **4-(4-Bromophenyl)pyrimidin-2-ol**

Authored by: A Senior Application Scientist

Abstract

This document provides comprehensive, validated analytical methods for the quantitative determination of **4-(4-bromophenyl)pyrimidin-2-ol**, a heterocyclic compound of significant interest in pharmaceutical research and development. Due to its structural motifs, precise and reliable quantification is critical for pharmacokinetic studies, quality control of active pharmaceutical ingredients (APIs), and impurity profiling. We present two robust protocols: a High-Performance Liquid Chromatography (HPLC) method with UV detection suitable for routine quality control and an advanced Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for high-sensitivity analysis in complex biological matrices. Each protocol is accompanied by a detailed discussion of the underlying principles, step-by-step procedures, and a complete validation strategy according to the International Council for Harmonisation (ICH) Q2(R2) guidelines.^{[1][2][3]}

Introduction: The Analytical Imperative for 4-(4-Bromophenyl)pyrimidin-2-ol

4-(4-Bromophenyl)pyrimidin-2-ol belongs to the pyrimidine class of heterocyclic compounds, a scaffold that is a cornerstone in medicinal chemistry, forming the core of numerous therapeutic agents.^[4] The presence of a bromophenyl group and a pyrimidinol core imparts specific physicochemical properties that make it a valuable intermediate or a potential pharmacologically active molecule.^[5] Accurate quantification is paramount for several reasons:

- In Drug Development: To assess the purity of bulk drug substances and to quantify the compound in various formulations.
- In Pharmacokinetic Studies: To determine the absorption, distribution, metabolism, and excretion (ADME) profile of the compound in biological fluids.
- For Quality Assurance: To monitor for related substances and potential degradants during stability testing.

This guide is designed for researchers, analytical scientists, and drug development professionals, providing the technical foundation to implement and validate these methods in a regulated laboratory environment.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is designed for the reliable quantification of **4-(4-Bromophenyl)pyrimidin-2-ol** in bulk form or simple formulations, prioritizing accuracy, precision, and robustness for quality control applications.

Principle of the Method

The methodology employs reversed-phase chromatography, which separates compounds based on their hydrophobicity. A non-polar stationary phase (C18) is used with a polar mobile phase. **4-(4-Bromophenyl)pyrimidin-2-ol**, being a moderately non-polar molecule, is retained on the column and then eluted by a mixture of an aqueous buffer and an organic solvent.^[6]

Quantification is achieved by measuring the absorbance of the analyte using a UV detector set at its wavelength of maximum absorbance (λ_{max}).

Experimental Protocol: HPLC-UV

2.2.1 Apparatus and Materials

- High-Performance Liquid Chromatograph (HPLC) with a UV-Vis or Photodiode Array (PDA) detector.
- Data acquisition and processing software (e.g., Empower, Chromeleon).
- Analytical balance (0.01 mg readability).
- Volumetric flasks, pipettes, and autosampler vials.
- **4-(4-Bromophenyl)pyrimidin-2-ol** reference standard (purity $\geq 98\%$).
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Potassium dihydrogen phosphate (KH_2PO_4) (AR grade).
- Orthophosphoric acid (AR grade).
- Water (HPLC or Milli-Q grade).

2.2.2 Reagent and Solution Preparation

- Diluent: A mixture of acetonitrile and water in a 50:50 (v/v) ratio.
- Phosphate Buffer (20 mM, pH 3.0): Dissolve 2.72 g of KH_2PO_4 in 1000 mL of HPLC grade water. Adjust the pH to 3.0 with orthophosphoric acid.
- Mobile Phase: Prepare a mixture of Phosphate Buffer (pH 3.0) and acetonitrile in a ratio of 45:55 (v/v). Filter through a 0.45 μm membrane filter and degas using sonication or vacuum.

- **Standard Stock Solution (500 µg/mL):** Accurately weigh approximately 25 mg of the **4-(4-Bromophenyl)pyrimidin-2-ol** reference standard and transfer it to a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- **Working Standard Solutions:** Serially dilute the Standard Stock Solution with the diluent to prepare a series of calibration standards ranging from 1 µg/mL to 100 µg/mL.

2.2.3 Chromatographic Conditions

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Phosphate Buffer (pH 3.0) : Acetonitrile (45:55 v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detection	254 nm (or experimentally determined λ _{max})

| Run Time | 10 minutes |

2.2.4 Analysis Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes until a stable baseline is achieved.
- Inject a blank (diluent) to confirm the absence of interfering peaks.
- Perform six replicate injections of a mid-range standard (e.g., 20 µg/mL) to check for system suitability. The relative standard deviation (%RSD) for peak area and retention time should be ≤2.0%.
- Inject the series of working standard solutions to construct a calibration curve.

- Prepare the sample solution by accurately weighing the material, dissolving it in the diluent to a concentration within the calibration range, and filtering through a 0.45 μm syringe filter.
- Inject the sample solution(s) for analysis.

Data Analysis and Quantification

- Integrate the peak area of **4-(4-Bromophenyl)pyrimidin-2-ol** in the chromatograms.
- Generate a linear regression calibration curve by plotting the peak area versus the concentration of the working standards.
- Determine the concentration of the analyte in the sample solution using the calibration curve equation.

HPLC Analysis Workflow Diagram



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Caption: Workflow for HPLC-UV analysis of **4-(4-Bromophenyl)pyrimidin-2-ol**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring higher sensitivity and selectivity, such as quantification in plasma or tissue homogenates, an LC-MS/MS method is recommended.

Principle of the Method

This method combines the separation power of HPLC with the high sensitivity and specificity of tandem mass spectrometry.^{[7][8]} After chromatographic separation, the analyte is ionized, typically using Electrospray Ionization (ESI). The precursor ion (the protonated molecule,

$[M+H]^+$) is selected in the first quadrupole, fragmented in the collision cell, and a specific product ion is monitored in the third quadrupole. This process, known as Multiple Reaction Monitoring (MRM), provides exceptional selectivity by filtering out matrix interferences, enabling accurate quantification at very low levels.^[9]

Experimental Protocol: LC-MS/MS

3.2.1 Apparatus and Materials

- LC-MS/MS system (e.g., Triple Quadrupole).
- Items listed in section 2.2.1.
- Internal Standard (IS): A structurally similar, stable isotope-labeled version of the analyte is ideal. If unavailable, a compound with similar chromatographic and ionization properties (e.g., 4-(4-chlorophenyl)pyrimidin-2-ol) can be used.
- Formic acid (LC-MS grade).

3.2.2 Reagent and Solution Preparation

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Standard and Sample Preparation: Prepare stock and working solutions as described in 2.2.2, using methanol or acetonitrile as the solvent.

3.2.3 LC-MS/MS Conditions

- Liquid Chromatography:

Parameter	Condition
Column	C18, 50 mm x 2.1 mm, 1.8 µm particle size
Mobile Phase	Gradient elution (see table below)
Flow Rate	0.4 mL/min
Column Temperature	40 °C

| Injection Volume | 5 µL |

- Gradient Elution Program:

Time (min)	% Mobile Phase B
0.0 - 0.5	5
0.5 - 3.0	5 → 95
3.0 - 4.0	95
4.0 - 4.1	95 → 5

| 4.1 - 6.0 | 5 (Equilibration) |

- Mass Spectrometry (Hypothetical Parameters):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150 °C
 - Desolvation Temperature: 400 °C
 - Data Acquisition: Multiple Reaction Monitoring (MRM)
 - MRM Transition (Analyte): m/z 251.0 → 157.0 (Precursor [M+H]⁺ → Product)

- MRM Transition (IS): To be determined based on the chosen standard.
- Note: The molecular formula of **4-(4-Bromophenyl)pyrimidin-2-ol** is $C_{10}H_7BrN_2O$. The monoisotopic mass is ~250.97 Da. The MRM transition must be optimized experimentally.

3.2.4 Sample Preparation from Plasma (Example)

- To 100 μ L of plasma sample in a microcentrifuge tube, add 20 μ L of the Internal Standard working solution.
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4 °C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase (95% A, 5% B).
- Inject into the LC-MS/MS system.

Method Validation Protocol (ICH Q2(R2) Framework)

A comprehensive validation study must be performed to demonstrate that the chosen analytical procedure is suitable for its intended purpose.^{[3][10]} The following parameters should be evaluated.

Validation Parameters and Acceptance Criteria

Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal is unequivocally from the analyte, free from interference from matrix components, impurities, or degradants.	Peak purity analysis (for HPLC-PDA); No interfering peaks at the retention time of the analyte in blank and placebo samples.
Linearity	To demonstrate a proportional relationship between analyte concentration and instrument response over a defined range.	Correlation coefficient (r^2) $\geq$ 0.999. Y-intercept should not be significantly different from zero.
Range	The concentration interval over which the method is precise, accurate, and linear.	Typically 80% to 120% of the target concentration for assays.
Accuracy	The closeness of the measured value to the true value. Assessed by spike-recovery studies at multiple levels (e.g., 80%, 100%, 120%).	Mean recovery should be within 98.0% to 102.0%.
Precision	The degree of scatter between a series of measurements. Evaluated at two levels: Repeatability (intra-day) and Intermediate Precision (inter-day, inter-analyst). [2]	%RSD should be $\leq$ 2.0% for assay methods.
Limit of Detection (LOD)	The lowest concentration of analyte that can be detected but not necessarily quantified.	Signal-to-Noise ratio (S/N) of $\geq$ 3.

Limit of Quantitation (LOQ)	The lowest concentration of analyte that can be determined with acceptable precision and accuracy.	$S/N \geq 10$; $\%RSD \leq 10\%$.
Robustness	The capacity of the method to remain unaffected by small, deliberate variations in method parameters (e.g., pH ± 0.2 , flow rate $\pm 10\%$, column temperature $\pm 5^\circ\text{C}$).	System suitability parameters remain within limits; peak area and retention time show no significant changes.

Example Validation Data Summary (Hypothetical)

The following table summarizes hypothetical validation results for the HPLC-UV method, demonstrating its suitability.

Parameter	Result
Linearity Range	1.0 - 100 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	0.9995
Accuracy (Recovery)	99.5% - 101.2%
Precision (Repeatability, $\%RSD$)	0.65%
Precision (Intermediate, $\%RSD$)	1.10%
LOD	0.2 $\mu\text{g/mL}$
LOQ	0.7 $\mu\text{g/mL}$
Robustness	Passed

Conclusion

The analytical methods detailed in this guide provide robust and reliable frameworks for the quantification of **4-(4-Bromophenyl)pyrimidin-2-ol**. The HPLC-UV method is well-suited for routine quality control, offering a balance of performance and accessibility. For bioanalytical

applications or trace-level impurity analysis, the LC-MS/MS method delivers superior sensitivity and selectivity. Proper method validation in accordance with ICH guidelines is mandatory to ensure data integrity and regulatory compliance.[1][10]

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